

Molecular weight and formula of 4-Methoxyisophthalic acid

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Compound of Interest

Compound Name: 4-Methoxyisophthalic acid

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A Technical Guide to 4-Methoxyisophthalic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Methoxyisophthalic acid**, a key aromatic building block in various scientific disciplines. The document delineates its fundamental chemical identity, including its precise molecular weight and formula, and contextualizes this information with a detailed summary of its physicochemical properties. Furthermore, it establishes a framework for empirical verification through an examination of its characteristic spectroscopic signatures (NMR, MS, IR). Methodologies for synthesis and purification are discussed, alongside a survey of its significant applications in the development of advanced materials like metal-organic frameworks (MOFs) and high-performance polymers. This guide is intended to serve as an authoritative resource for professionals engaged in chemical research and development.

Chemical Identity and Core Properties

4-Methoxyisophthalic acid, also known as 4-methoxybenzene-1,3-dicarboxylic acid, is a substituted aromatic dicarboxylic acid. Its structure, featuring a methoxy group and two carboxylic acid functionalities on a benzene ring, makes it a versatile precursor in organic synthesis.

- Primary Identifiers
 - Chemical Name: **4-Methoxyisophthalic acid**
 - Synonyms: 4-Methoxybenzene-1,3-dicarboxylic acid
 - CAS Number: 2206-43-1[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Formula and Molecular Weight The empirical and molecular formula for this compound is C₉H₈O₅.[\[1\]](#)[\[2\]](#)[\[3\]](#) Based on this formula, the molecular weight is calculated using the atomic weights of its constituent elements (Carbon: ~12.011 u, Hydrogen: ~1.008 u, Oxygen: ~16.00 u).

Molecular Weight: 196.16 g/mol [\[2\]](#)[\[3\]](#)

- Structural Representation The molecule consists of a benzene ring substituted at position 1 and 3 with carboxylic acid groups (-COOH) and at position 4 with a methoxy group (-OCH₃).

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Caption: 2D structure of **4-Methoxyisophthalic acid**.

- Physicochemical Properties A summary of key physical and chemical properties is essential for experimental design, including solubility tests and reaction condition selection.

Property	Value	Source(s)
Appearance	White to off-white powder	[1]
Melting Point	258-268 °C	[1] [3]
Boiling Point	407.8 ± 30.0 °C at 760 mmHg	[3]
Density	1.4 ± 0.1 g/cm ³	[3]
Storage Temperature	Room temperature or 2-8°C	[4] [5]

Spectroscopic and Analytical Characterization

The identity and purity of **4-Methoxyisophthalic acid** must be confirmed empirically. The following spectroscopic techniques provide a definitive structural fingerprint. The causality behind using multiple techniques is the principle of orthogonal verification; each method probes different aspects of the molecular structure, and their combined data provide a highly confident confirmation.

- ¹H NMR Spectroscopy: In a suitable deuterated solvent like DMSO-d₆ (chosen for its ability to dissolve polar carboxylic acids and to avoid acidic proton exchange), the ¹H NMR spectrum is expected to show distinct signals corresponding to the aromatic protons and the methoxy group protons. The acidic protons of the carboxyl groups will typically appear as a broad singlet at a very downfield chemical shift.
- ¹³C NMR Spectroscopy: The ¹³C NMR spectrum will reveal nine distinct carbon signals: six for the aromatic ring (three substituted, three unsubstituted), two for the carboxyl groups, and one for the methoxy group.
- Mass Spectrometry (MS): This technique directly confirms the molecular weight. In electrospray ionization (ESI) negative mode, the primary ion observed would be the [M-H]⁻ ion at an m/z of approximately 195.03.^[6] In positive mode, the [M+H]⁺ ion would be observed at m/z 197.04.^[6]
- Infrared (IR) Spectroscopy: The IR spectrum is crucial for identifying functional groups. Key expected absorptions include a broad O-H stretch from the carboxylic acid groups (typically \sim 2500-3300 cm⁻¹), a sharp C=O stretch from the carboxyl groups (\sim 1700 cm⁻¹), and C-O stretches from the ether and carboxylic acid groups (\sim 1200-1300 cm⁻¹).

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Caption: Workflow for the analytical confirmation of **4-Methoxyisophthalic acid**.

Synthesis and Purification

Understanding the synthesis of **4-Methoxyisophthalic acid** is vital for researchers who may need to produce it in-house or understand potential impurities from commercial sources. A common route involves the modification of more readily available precursors. For instance, it can be derived from related hydroxyisophthalic acids through methylation.

Recommended Purification Protocol: Recrystallization

The trustworthiness of experimental results depends on the purity of the starting materials. Recrystallization is a robust method for purifying solid compounds like **4-Methoxyisophthalic acid**.

- Solvent Selection: Choose a solvent system in which the compound is sparingly soluble at room temperature but highly soluble at elevated temperatures (e.g., water, or an ethanol/water mixture).
- Dissolution: Dissolve the crude solid in a minimal amount of the hot solvent to create a saturated solution.
- Filtration (Hot): If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly and undisturbed. The decrease in solubility will cause the pure compound to crystallize.
- Isolation: Collect the purified crystals by vacuum filtration.
- Drying: Dry the crystals thoroughly, for example, in a vacuum oven, to remove any residual solvent.

Applications in Research and Development

4-Methoxyisophthalic acid is not an end-product but a valuable intermediate. Its bifunctional nature (two carboxylic acids) and the modulating effect of the methoxy group make it a desirable building block.

- Metal-Organic Frameworks (MOFs): The dicarboxylate groups serve as excellent linkers to connect metal ions or clusters, forming porous, crystalline structures known as MOFs.^{[7][8]} These materials have significant potential in gas storage, separation, and catalysis.^{[9][10]}

[11] The methoxy group can influence the framework's properties, such as its polarity and pore environment.

- High-Performance Polymers: It is used as a monomer in the synthesis of specialty polymers like polyesters and polyamides.[12] The rigid aromatic backbone imparts high thermal stability and mechanical strength to the resulting materials, making them suitable for applications requiring robust performance.[12]
- Pharmaceutical and Agrochemical Synthesis: The scaffold of **4-Methoxyisophthalic acid** serves as a starting point for constructing more complex molecules with potential biological activity.[12]

Safe Handling and Storage

Adherence to safety protocols is non-negotiable in a research environment.

- Handling: Use in a well-ventilated area. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid breathing dust.[13]
- Storage: Store in a tightly closed container in a cool, dry place.[14] Keep away from strong oxidizing agents and strong bases.[14]
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes.[13]
 - Skin: Wash with plenty of water.[13]
 - Inhalation: Remove person to fresh air.[13]

Conclusion

4-Methoxyisophthalic acid is a well-defined chemical compound with a molecular formula of $C_9H_8O_5$ and a molecular weight of 196.16 g/mol. Its identity is unequivocally confirmed through a combination of spectroscopic methods. As a versatile dicarboxylate linker and monomer, it plays a crucial role in the rational design of advanced materials, including metal-organic frameworks and high-stability polymers. This guide provides the core technical data and

practical insights required for its effective and safe utilization in a scientific research and development setting.

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